

Application Notes and Protocols: Tail Suspension Test with Cericlamine

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Compound of Interest

Compound Name: *Cericlamine*

Cat. No.: *B054518*

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Introduction

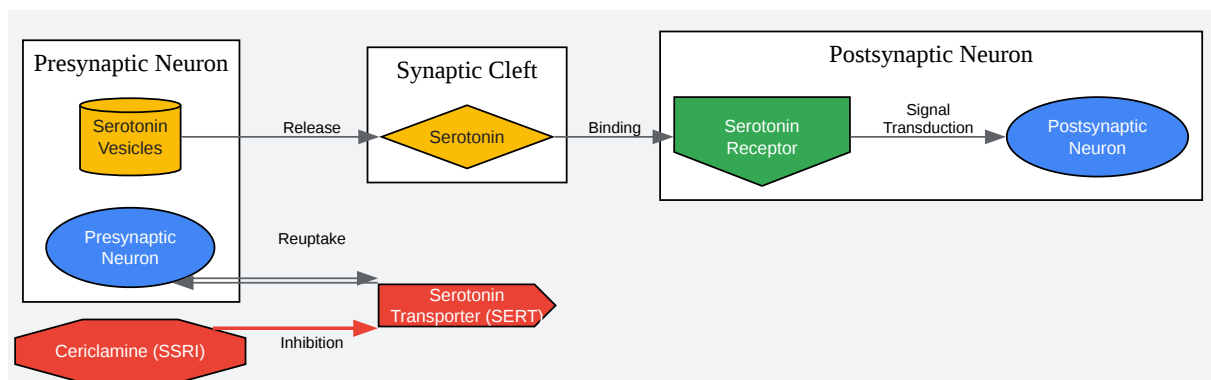
The tail suspension test (TST) is a widely utilized behavioral paradigm in preclinical neuroscience to screen for potential antidepressant-like activity of novel compounds. The test is based on the principle that rodents, when placed in an inescapable and stressful situation, will eventually cease struggling and adopt an immobile posture. This immobility is interpreted as a state of behavioral despair, which can be reversed by treatment with antidepressant medications.

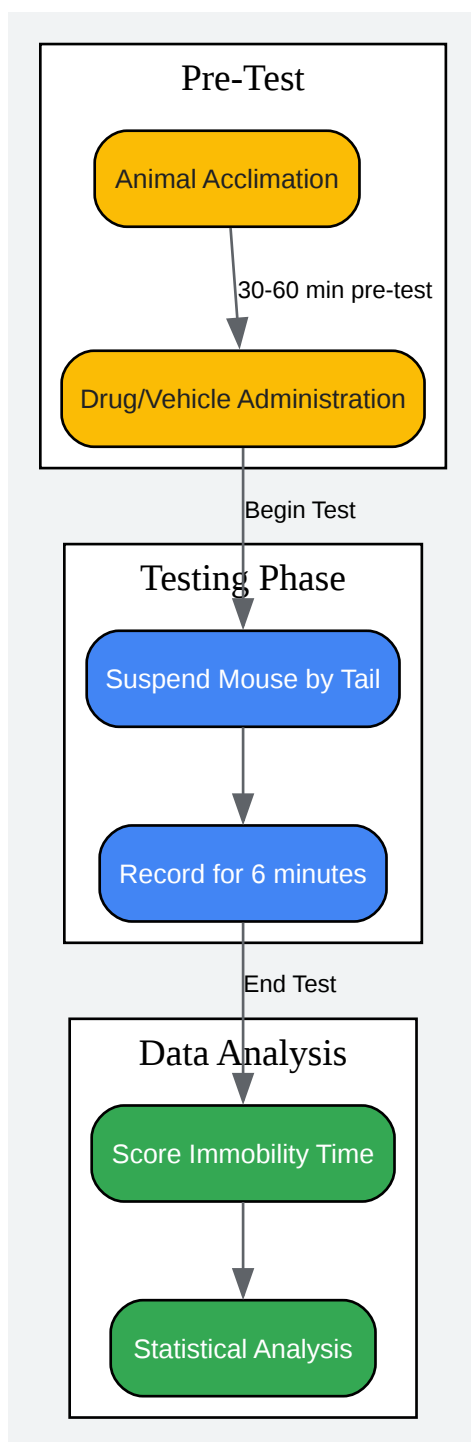
Cericlamine (developmental code: JO-1017) is a potent and selective serotonin reuptake inhibitor (SSRI) that was investigated as a potential antidepressant.^[1] As an SSRI, **Cericlamine**'s mechanism of action involves blocking the reuptake of serotonin in the synaptic cleft, thereby increasing the availability of this neurotransmitter. This action is believed to underlie the therapeutic effects of many antidepressant drugs.

These application notes provide a detailed protocol for evaluating the antidepressant-like effects of a compound like **Cericlamine** using the tail suspension test. While specific quantitative data for **Cericlamine** in the tail suspension test is not publicly available due to its development being discontinued, this document provides a comprehensive framework for conducting such an experiment and representative data for a typical SSRI.

Mechanism of Action: Selective Serotonin Reuptake Inhibitors (SSRIs)

SSRIs, including **Cericlamine**, exert their effects by selectively inhibiting the serotonin transporter (SERT). This transporter is responsible for the reabsorption of serotonin from the synaptic cleft back into the presynaptic neuron. By blocking this transporter, SSRIs lead to an accumulation of serotonin in the synapse, enhancing serotonergic neurotransmission. The sustained increase in synaptic serotonin is thought to trigger downstream signaling cascades that ultimately lead to the alleviation of depressive symptoms.





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References

- 1. Cericlamine [medbox.iiab.me]
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